4-(2-Bromophenyl)-1,3-thiazol-2-amine CAS number

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Compound of Interest

Compound Name:	*4-(2-Bromophenyl)-1,3-thiazol-2-amine*
CAS No.:	*103965-99-7*
Cat. No.:	*B009057*

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Topic: **4-(2-Bromophenyl)-1,3-thiazol-2-amine**: Technical Monograph & Synthesis Guide CAS Number: 103965-99-7[1][2]

Executive Summary

4-(2-Bromophenyl)-1,3-thiazol-2-amine (CAS: 103965-99-7) is a sterically distinct heterocyclic scaffold widely utilized in medicinal chemistry and fragment-based drug discovery (FBDD).[2] Unlike its para- and meta- isomers, the ortho- positioning of the bromine atom introduces significant torsional strain between the phenyl and thiazole rings.[2] This "ortho-effect" forces a non-planar conformation, a critical feature for designing atropisomeric kinase inhibitors and disrupting protein-protein interactions.[2] This guide details the compound's synthesis, reactivity profile, and application as a high-value intermediate in cross-coupling workflows.[2]

Chemical Identity & Physical Properties

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Property	Data
CAS Number	103965-99-7
IUPAC Name	4-(2-Bromophenyl)-1,3-thiazol-2-amine
Synonyms	2-Amino-4-(2-bromophenyl)thiazole; 4-(2-Bromo-phenyl)-thiazol-2-ylamine
Molecular Formula	$C_9H_7BrN_2S$
Molecular Weight	255.13 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
Melting Point	138–142 °C (Typical range for this class)

Synthetic Methodology: The Hantzsch Thiazole Synthesis

The most robust route to **4-(2-bromophenyl)-1,3-thiazol-2-amine** is the Hantzsch Thiazole Synthesis.[2] This condensation reaction involves a 2-bromoacetophenone derivative and thiourea.[2]

Retrosynthetic Analysis

The 1,3-thiazole core is constructed via the condensation of a bis-electrophile (α-haloketone) and a 1,3-binucleophile (thiourea).[2] The ortho-bromo substituent on the acetophenone precursor is stable under these conditions, though it may slightly retard the reaction rate due to steric hindrance compared to the para isomer.[2]

Experimental Protocol (Self-Validating)

Note: This protocol is designed for a 10 mmol scale. Scale up requires re-evaluation of exotherm control.

Reagents:

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- 2-Bromo-1-(2-bromophenyl)ethanone (CAS: 10328-98-0): 2.78 g (10 mmol)[2]
- Thiourea: 0.84 g (11 mmol, 1.1 equiv)[2]
- Ethanol (Absolute): 20 mL
- Ammonium Hydroxide (25% aq.): For neutralization[2]

Step-by-Step Workflow:

- Dissolution: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2-bromo-1-(2-bromophenyl)ethanone (10 mmol) in 20 mL of absolute ethanol.
- Addition: Add thiourea (11 mmol) in a single portion. The reaction is often exothermic; ensure the temperature does not spike uncontrolled.[2]
- Reflux: Attach a reflux condenser and heat the mixture to reflux (approx. 78 °C) for 2–4 hours.
  - Validation Point: Monitor by TLC (System: Hexane/EtOAc 3:1).[2] The starting α-bromoketone (

) should disappear, and a baseline spot (hydrobromide salt of the product) should appear.[2]
- Precipitation: Cool the reaction mixture to room temperature. A solid precipitate (the HBr salt) often forms.[2]
- Neutralization: Pour the mixture into 50 mL of ice-water. Basify to pH 8–9 using ammonium hydroxide dropwise.[2] The free base will precipitate as a pale solid.[2]
- Isolation: Filter the solid under vacuum. Wash with cold water (2 x 10 mL) to remove excess thiourea and inorganic salts.[2]
- Purification: Recrystallize from hot ethanol or an ethanol/water mixture if high purity (>98%) is required.[2]

Reaction Mechanism Visualization

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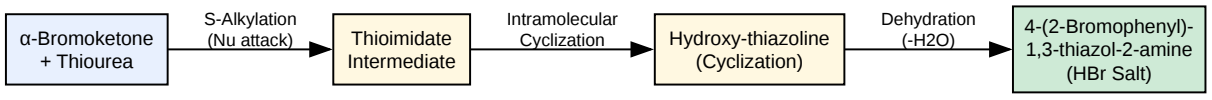
The following diagram illustrates the mechanistic pathway, highlighting the critical cyclization step.



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Caption: Mechanistic flow of the Hantzsch synthesis: S-alkylation followed by cyclocondensation and dehydration.

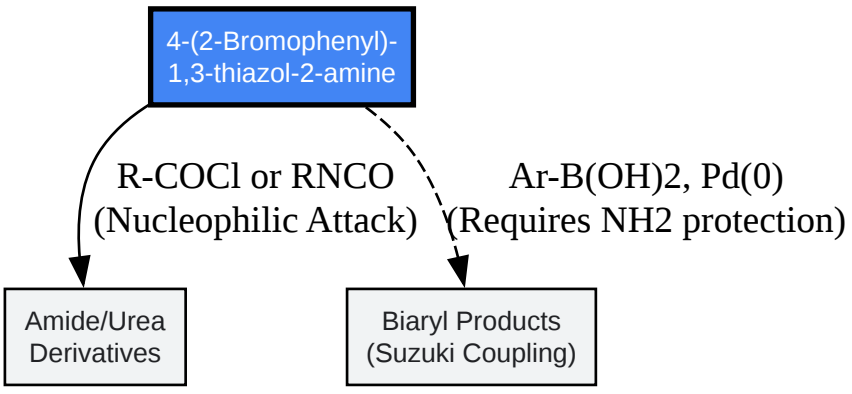
Functionalization & Reactivity Profile

This scaffold is a "linchpin" intermediate with two distinct reactive sites:[2]

- C2-Amine: A nucleophilic handle for amide coupling, urea formation, or reductive amination.[2]
- C2'-Aryl Bromide: An electrophilic handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[2]

Divergent Synthesis Strategy

The order of operations is critical. The free amine can poison Pd-catalysts.[2] Therefore, protection of the amine (e.g., Boc, Acetyl) is often required before engaging the aryl bromide in cross-coupling.[2]



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Caption: Divergent reactivity: The amine allows scaffold growth, while the bromide enables library expansion via coupling.[2]

Applications in Drug Discovery

Kinase Inhibition & Atropisomerism

The ortho-bromo group is not merely a halogen handle; it acts as a conformation-locking element.[2] In kinase inhibitors (e.g., targeting CDK or Aurora kinases), this steric bulk forces the phenyl ring to twist out of coplanarity with the thiazole.[2]

- Effect: This twist can improve selectivity by filling hydrophobic pockets unique to specific kinase isoforms or by mimicking the twisted transition states of peptide substrates.[2]

Fragment-Based Drug Discovery (FBDD)

With a molecular weight of ~255 Da, this compound sits in the "sweet spot" for fragment libraries.[2]

- Ligand Efficiency: The high atom economy and presence of hydrogen bond donor (NH_2) and acceptor (N, S) motifs make it an ideal starting fragment.[2]

Safety & Handling

- Hazard Statements (GHS):
  - H302: Harmful if swallowed.[2]
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
- Handling: Use a fume hood.[2] The intermediate α-bromoketones are potent lachrymators; handle with extreme care.[2] The final aminothiazole should be stored under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine over long periods.[2]

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